

Taplucainium Profile and Proposed Mechanism

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Compound Focus: Taplucainium Chloride

CAS No.: 2489565-37-7

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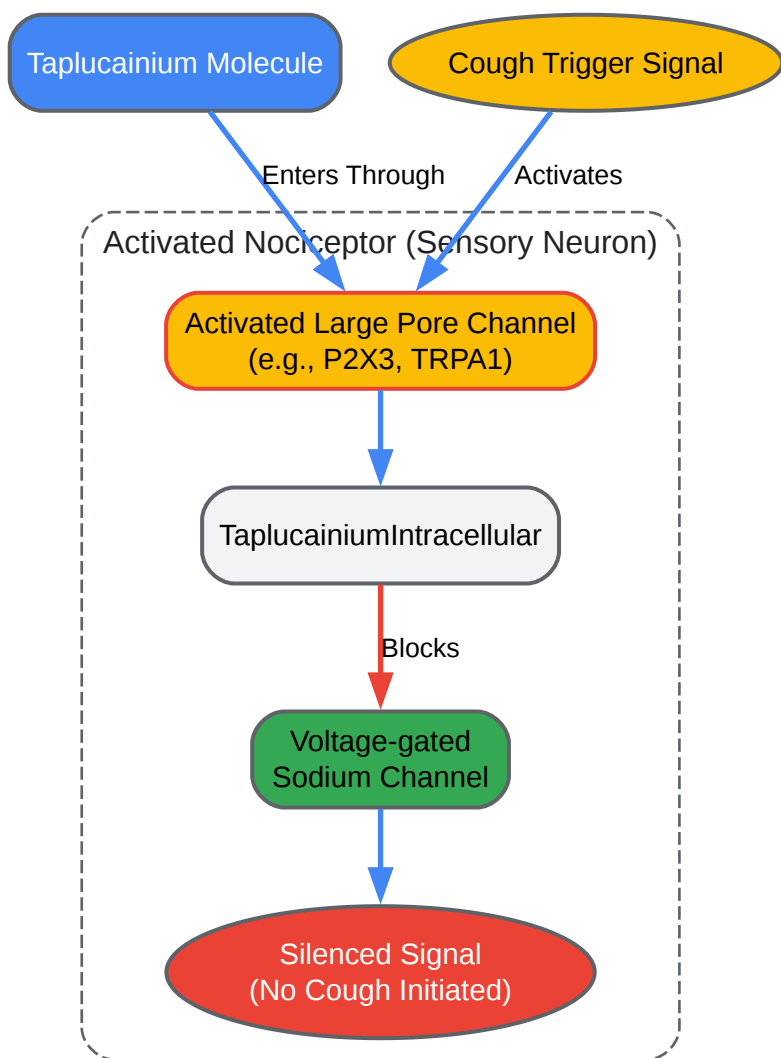
Taplucainium (formerly NTX-1175) is an investigational drug being developed by Nocion Therapeutics for the treatment of refractory or unexplained chronic cough [1] [2].

Its proposed long-lasting effects are based on a novel mechanism of action. Here is a comparison of its approach versus other investigative therapies:

Feature	Taplucainium	Other Investigative Therapies (e.g., P2X3 antagonists)
Drug Class	Novel, charged sodium channel blocker ("nocion") [1]	Target-specific antagonists (e.g., P2X3, TRPA1) or agonists (TRPM8) [2]
Primary Target	Intracellular sodium channels within activated nociceptors [2]	Specific large pore channels (e.g., P2X3 receptor) on the cell surface [1]
Mechanism	Enters through any activated large pore channel (P2X, TRPV, TRPA, TRPM) and blocks sodium channels from inside the cell, "silencing" the neuron [1] [2]	Binds to and blocks a single, specific receptor type from the outside to inhibit its activation [1] [2]
Theoretical Duration	Potential for long-lasting effect due to intracellular action and broader channel access [1]	Information not available in search results.

Feature	Taplucainium	Other Investigative Therapies (e.g., P2X3 antagonists)
Administration	Dry powder for inhalation [1]	Information not available in search results.

The following diagram illustrates this unique mechanism and how it theoretically leads to a long-lasting effect:



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Current Clinical Development Status

As of the latest updates in July 2024, Taplucainium is in the clinical development phase for chronic cough [2]:

- **Phase 2b Trial (ASPIRE):** A Phase 2b, randomized, double-blind, placebo-controlled study is investigating the efficacy, safety, and tolerability of Taplucainium Inhalation Powder (NOC-110) in adults with refractory or unexplained chronic cough [1] [2].
- **Trial Scale:** The study aims to enroll approximately 240 to 325 patients across over 100 sites in the US, Canada, UK, and Europe [1] [2].
- **Recent Milestone:** The first patient was dosed in the Phase 2b trial, with positive results from preclinical models and a reported favorable safety profile in earlier clinical studies supporting its advancement [1] [2].

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References

1. Taplucainium - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
2. Nocion Therapeutics Presents Data on Preclinical and Clinical... [businesswire.com]

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